

Comparative Analysis of CS1003: A Cross-Reactive Anti-PD-1 Monoclonal Antibody

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CS-003 Free base

Cat. No.: B12086429

[Get Quote](#)

This guide provides a detailed comparison of the anti-PD-1 monoclonal antibody CS1003 with other commercially available alternatives, focusing on its cross-reactivity profile and binding affinity. The information is intended for researchers, scientists, and drug development professionals working in the field of cancer immunotherapy.

Introduction to CS1003

CS1003 is a humanized IgG4 monoclonal antibody that targets the programmed cell death protein 1 (PD-1), an immune checkpoint receptor.^{[1][2]} A key feature of CS1003 is its cross-reactivity, enabling it to bind to PD-1 from multiple species, including human, cynomolgus monkey, and mouse.^{[1][2][3]} This characteristic facilitates preclinical evaluation in various animal models. This document outlines the cross-reactivity and selectivity of CS1003 in comparison to other anti-PD-1 antibodies, pembrolizumab and nivolumab.

Cross-Reactivity and Binding Affinity

The binding affinity of CS1003 to PD-1 from different species has been characterized using various methods, including ELISA, surface plasmon resonance (SPR), and flow cytometry.

Table 1: Binding Affinity (EC50) of CS1003 to Recombinant PD-1 Proteins (ELISA)^[2]

Species	EC50 (nM)
Human	0.1757
Cynomolgus Monkey	0.2459
Mouse	0.3664

Table 2: Binding Affinity (KD) of CS1003 to PD-1 Proteins (SPR)[2]

Species	ka (1/Ms)	kd (1/s)	KD (M)
Human	5.97×10^5	3.66×10^{-3}	6.13×10^{-9}
Cynomolgus Monkey	8.09×10^5	7.07×10^{-3}	8.74×10^{-9}
Mouse	Not Reported	Not Reported	3.99×10^{-9}

Table 3: Comparative Binding of Anti-PD-1 Antibodies to Human PD-1

Antibody	Target	Binding Affinity (KD)
CS1003	PD-1	6.13 nM[2]
Pembrolizumab	PD-1	Comparable to CS1003[2]
Nivolumab	PD-1	Not explicitly compared to CS1003 in provided results

CS1003 has been shown to have comparable binding potency to human and monkey PD-1 as the reference antibody, pembrolizumab.[2] Importantly, unlike many other anti-PD-1 antibodies, CS1003 is cross-reactive with murine PD-1.[2]

Selectivity Profile

To assess its specificity, CS1003 was tested for binding against other related immunoglobulin superfamily proteins.

Table 4: Selectivity of CS1003 Against Other Immune Checkpoint Proteins[2]

Protein	Binding
CD28	No
CTLA-4	No
ICOS	No
BTLA	No

These results indicate that CS1003 is highly selective for PD-1.

Experimental Protocols

1. Enzyme-Linked Immunosorbent Assay (ELISA) for PD-1 Binding:

- **Plate Coating:** 96-well plates are coated with recombinant human, cynomolgus monkey, or mouse PD-1 protein and incubated overnight.
- **Blocking:** The plates are washed and blocked with a suitable blocking buffer to prevent non-specific binding.
- **Antibody Incubation:** Serial dilutions of CS1003 or other anti-PD-1 antibodies are added to the wells and incubated.
- **Detection:** After washing, a horseradish peroxidase (HRP)-conjugated secondary antibody that recognizes the primary antibody is added.
- **Substrate Addition:** A TMB (3,3',5,5'-Tetramethylbenzidine) substrate is added, and the colorimetric reaction is stopped with a stop solution.
- **Data Analysis:** The absorbance is read at 450 nm, and the EC50 values are calculated from the resulting dose-response curves.

2. Surface Plasmon Resonance (SPR) for Binding Kinetics:

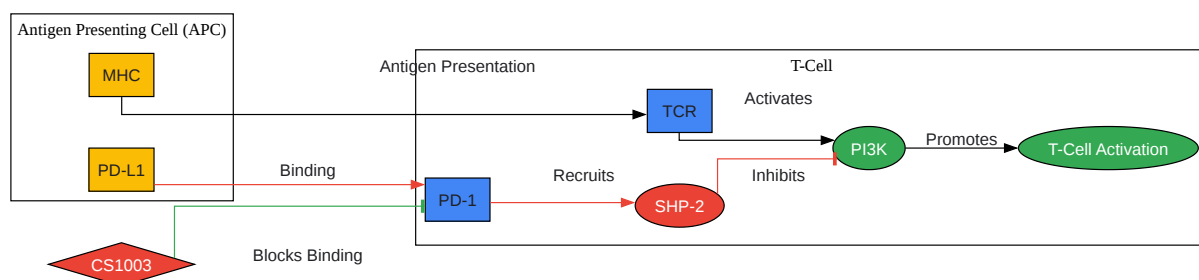
- **Chip Preparation:** A sensor chip is prepared by immobilizing the ligand (e.g., recombinant PD-1 protein).

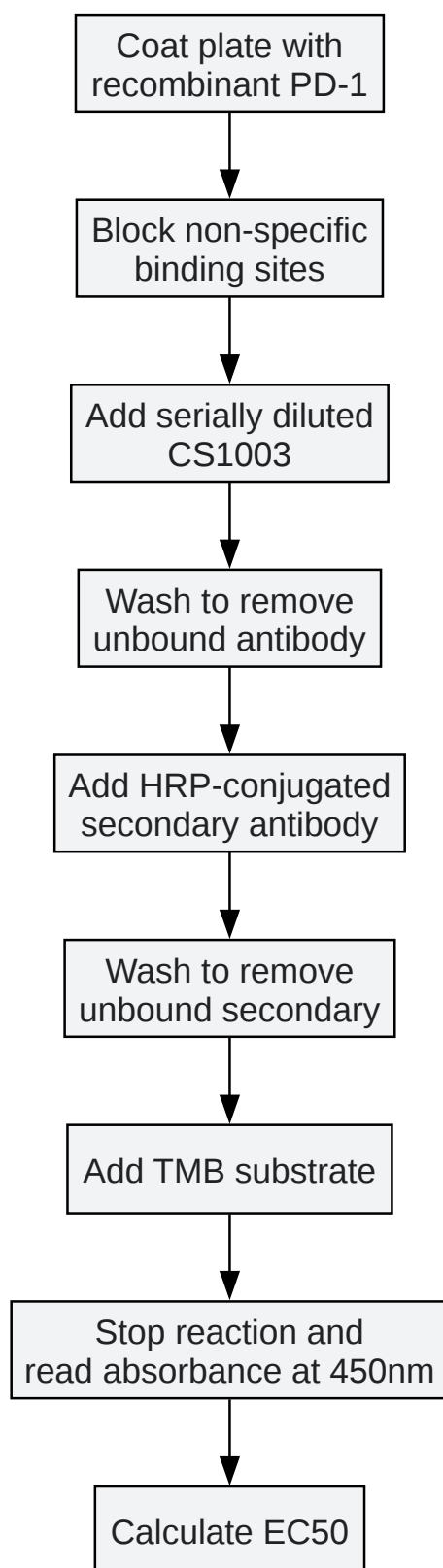
- **Analyte Injection:** The analyte (e.g., CS1003) is injected at various concentrations over the sensor surface.
- **Data Collection:** The association and dissociation of the analyte are monitored in real-time by detecting changes in the refractive index at the sensor surface.
- **Data Analysis:** The association rate (k_a), dissociation rate (k_d), and equilibrium dissociation constant (K_D) are calculated from the sensorgrams.

3. Flow Cytometry for Cell-Surface Binding:

- **Cell Preparation:** Cells expressing the target PD-1 (human, cynomolgus, or mouse) are harvested and washed.
- **Antibody Incubation:** The cells are incubated with fluorescently labeled CS1003 or with an unlabeled primary antibody followed by a fluorescently labeled secondary antibody.
- **Data Acquisition:** The fluorescence intensity of the cells is measured using a flow cytometer.
- **Data Analysis:** The geometric mean fluorescence intensity is used to determine the binding affinity (EC_{50}) from dose-response curves.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CS1003, a novel human and mouse cross-reactive PD-1 monoclonal antibody for cancer therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CS1003, a novel human and mouse cross-reactive PD-1 monoclonal antibody for cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. aacrjournals.org [aacrjournals.org]
- To cite this document: BenchChem. [Comparative Analysis of CS1003: A Cross-Reactive Anti-PD-1 Monoclonal Antibody]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12086429#cross-reactivity-studies-of-cs-003-free-base]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com